

Structure Elucidation of 2-Bromo-4-methyl-1H-imidazole: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-4-methyl-1H-imidazole

CAS No.: 23328-88-3

Cat. No.: B1277736

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the structural elucidation of **2-Bromo-4-methyl-1H-imidazole**. Due to the limited availability of public experimental spectroscopic data for this specific compound, this guide utilizes predicted spectroscopic data and established principles of organic spectroscopy to illustrate the elucidation process. It is intended to serve as a practical resource for researchers, scientists, and professionals in drug development, offering detailed hypothetical experimental protocols and data interpretation. The methodologies and analytical approaches described herein are foundational for the characterization of novel heterocyclic compounds.

Introduction

2-Bromo-4-methyl-1H-imidazole is a halogenated heterocyclic compound with potential applications in medicinal chemistry and materials science. As a substituted imidazole, it belongs to a class of molecules known for a wide range of biological activities. Accurate structure elucidation is the cornerstone of understanding its chemical properties, reactivity, and

potential as a lead compound in drug discovery. This guide outlines the synergistic application of modern spectroscopic techniques—namely Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy—to determine its molecular structure.

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **2-Bromo-4-methyl-1H-imidazole**. These values were generated using computational models and should be considered as estimations until experimentally verified.

Table 1: Predicted ^1H NMR Data (500 MHz, DMSO- d_6)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~12.5	Broad Singlet	1H	N-H
~7.0	Singlet	1H	C5-H
~2.1	Singlet	3H	-CH ₃

Table 2: Predicted ^{13}C NMR Data (125 MHz, DMSO- d_6)

Chemical Shift (δ) ppm	Assignment
~135	C4
~120	C2
~115	C5
~10	-CH ₃

Table 3: Predicted Mass Spectrometry Data (Electron Ionization)

m/z	Relative Intensity (%)	Assignment
160/162	High	[M] ⁺ (Molecular Ion, Br isotope pattern)
81	Moderate	[M - Br] ⁺
54	High	[C ₃ H ₄ N] ⁺

Table 4: Predicted IR Spectroscopy Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3100	Broad	N-H stretch
~2920	Medium	C-H stretch (methyl)
~1600	Medium	C=C/C=N stretch (imidazole ring)
~1450	Medium	C-H bend (methyl)
~650	Strong	C-Br stretch

Experimental Protocols

The following are detailed hypothetical protocols for the synthesis and spectroscopic analysis of **2-Bromo-4-methyl-1H-imidazole**.

Synthesis of 2-Bromo-4-methyl-1H-imidazole

Materials:

- 4-Methyl-1H-imidazole
- N-Bromosuccinimide (NBS)
- Acetonitrile (anhydrous)
- Dichloromethane

- Saturated aqueous sodium bicarbonate
- Brine
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

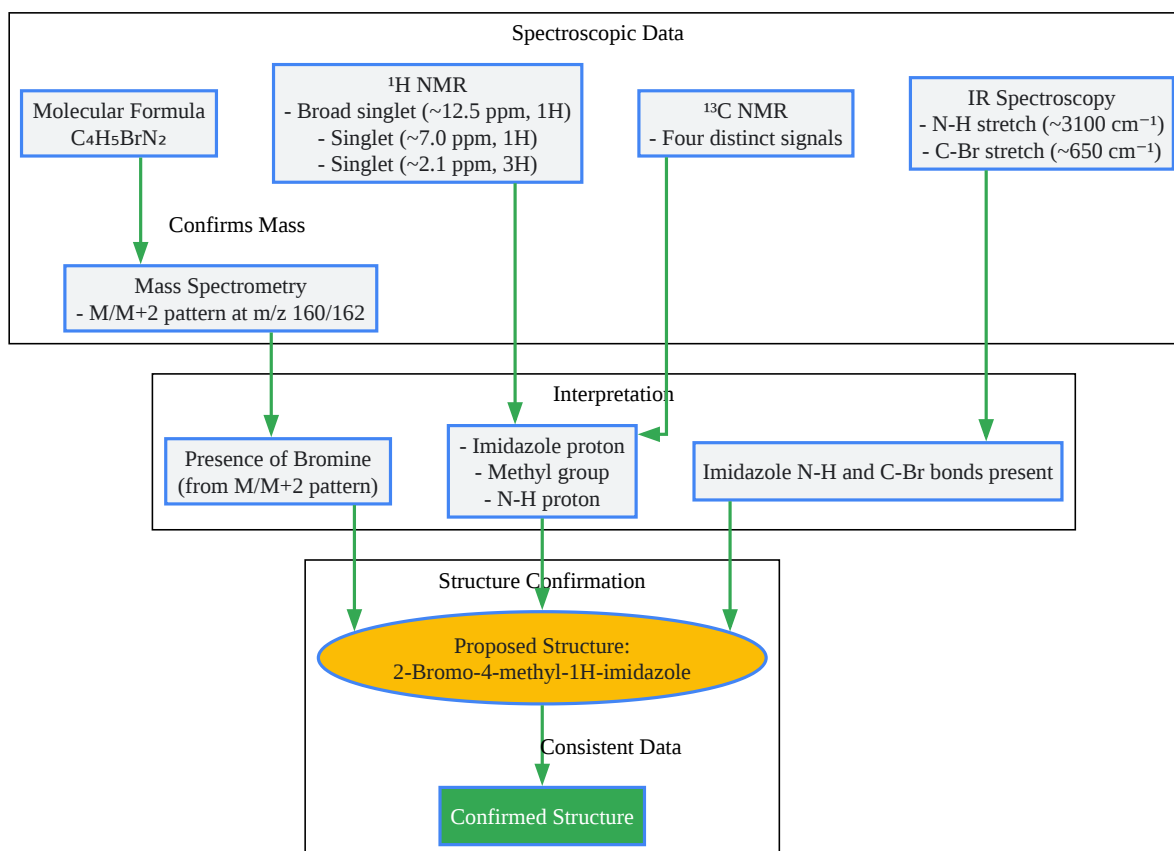
- To a solution of 4-methyl-1H-imidazole (1.0 eq) in anhydrous acetonitrile, add N-Bromosuccinimide (1.1 eq) portion-wise at 0 °C.
- Allow the reaction mixture to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction with saturated aqueous sodium bicarbonate.
- Extract the product with dichloromethane (3 x 50 mL).
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and filter.
- Concentrate the filtrate under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel (e.g., using a hexane:ethyl acetate gradient) to yield **2-Bromo-4-methyl-1H-imidazole**.

Spectroscopic Analysis

- ^1H and ^{13}C NMR Spectroscopy: Dissolve a sample of the purified product in deuterated dimethyl sulfoxide (DMSO-d_6). Record the spectra on a 500 MHz NMR spectrometer.
- Mass Spectrometry: Analyze a sample using an electron ionization (EI) mass spectrometer.
- IR Spectroscopy: Obtain the infrared spectrum using a Fourier-transform infrared (FTIR) spectrometer, either as a KBr pellet or a thin film.

Structure Elucidation Workflow

The logical process for elucidating the structure of **2-Bromo-4-methyl-1H-imidazole** from its spectroscopic data is outlined below.



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